

(6-Methylpyridin-3-yl)methanol molecular weight and formula

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Compound of Interest

Compound Name: (6-Methylpyridin-3-yl)methanol

Cat. No.: B032658

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Core Chemical Properties of (6-Methylpyridin-3-yl)methanol

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental properties is the cornerstone of any study. This document provides the key molecular information for **(6-Methylpyridin-3-yl)methanol**.

(6-Methylpyridin-3-yl)methanol is a pyridine-based building block of significant interest in medicinal chemistry and organic synthesis.^[1] It features a hydroxymethyl functional group attached to a 6-methylpyridin-3-yl scaffold, making it a versatile intermediate for creating more complex molecular structures.^[1] Its primary application in research is as a precursor for synthesizing novel ligands, especially for nicotinic acetylcholine receptors and other targets within the central nervous system.^[1]

The table below summarizes the essential molecular data for this compound.

Property	Value
Molecular Formula	C ₇ H ₉ NO ^{[2][3]}
Molecular Weight	123.15 g/mol ^{[2][3][4]}
CAS Number	34107-46-5 ^{[2][3]}

The requested in-depth experimental protocols and signaling pathway diagrams are not applicable to the straightforward query of determining a chemical's molecular weight and formula. Such detailed information would be relevant for studies involving the compound's synthesis, biological activity, or mechanism of action.

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References

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